

mandipropamid and metalaxyl degradation half-life comparison

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Compound Focus: Mandipropamid

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Degradation Half-Life Comparison

Fungicide	Crop / Matrix	Half-Life (Days)	Experimental Conditions	Reference
Mandipropamid	Squash Fruit	4.6	Greenhouse, foliar spray [1]	
	Squash Leaf	8.1	Greenhouse, foliar spray [1]	
	Chinese Cabbage	1.8 - 2.0	Field trials [2]	
	Cowpea	1.6 - 2.4	Field trials [2]	
	Cucumber	2.4 - 5.5	Field trials [2]	
	Tomato	5.0 - 8.4	Field trials [2]	
	Soil	13 - 159	Laboratory studies (wider range) [3]	

Fungicide	Crop / Matrix	Half-Life (Days)	Experimental Conditions	Reference
Metalaxyl	Squash Fruit	2.7	Greenhouse, foliar spray [1]	
	Squash Leaf	5.0	Greenhouse, foliar spray [1]	
	Tomato Fruit	1.81	Field, single application [4]	
	Durian Leaf	16.50	Greenhouse, foliar spray [5] [6]	
	Various (Grape, Pepper, Cucumber, etc.)	0.4 - 6.0	Literature review [5] [6]	

Detailed Experimental Protocols

The data in the table above was generated using rigorous, reproducible methodologies. Here are the detailed protocols from key studies.

Study on Squash in a Greenhouse [1]

This research provides a direct comparison of both fungicides under identical conditions.

- **Sample Preparation:** Used the **QuEChERS** method. Homogenized squash fruit and leaf samples (10 g) were extracted with 10 mL of acetonitrile using a commercial EN-QuEChERS kit (containing MgSO₄, NaCl, sodium citrate, and disodium citrate sesquihydrate). The extract was centrifuged, and the supernatant was filtered [1].
- **Analysis:** Analysis was performed using **Ultra-High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS)**. The instrument was a Shimadzu LCMS-8045 with a UHPLC Nexera X2 system and a Phenomenex Kinetex C18 column [1].
- **Field Experiment:** Squash plants were treated with the fungicides three times at 7-day intervals. Samples were collected at 0, 3, 5, 7, and 14 days after the final application. The half-lives were calculated from the dissipation data of residues over time [1].

Study on Metalaxyl in Durian Leaf [5] [6]

This study established a simple and validated method for metalaxyl detection.

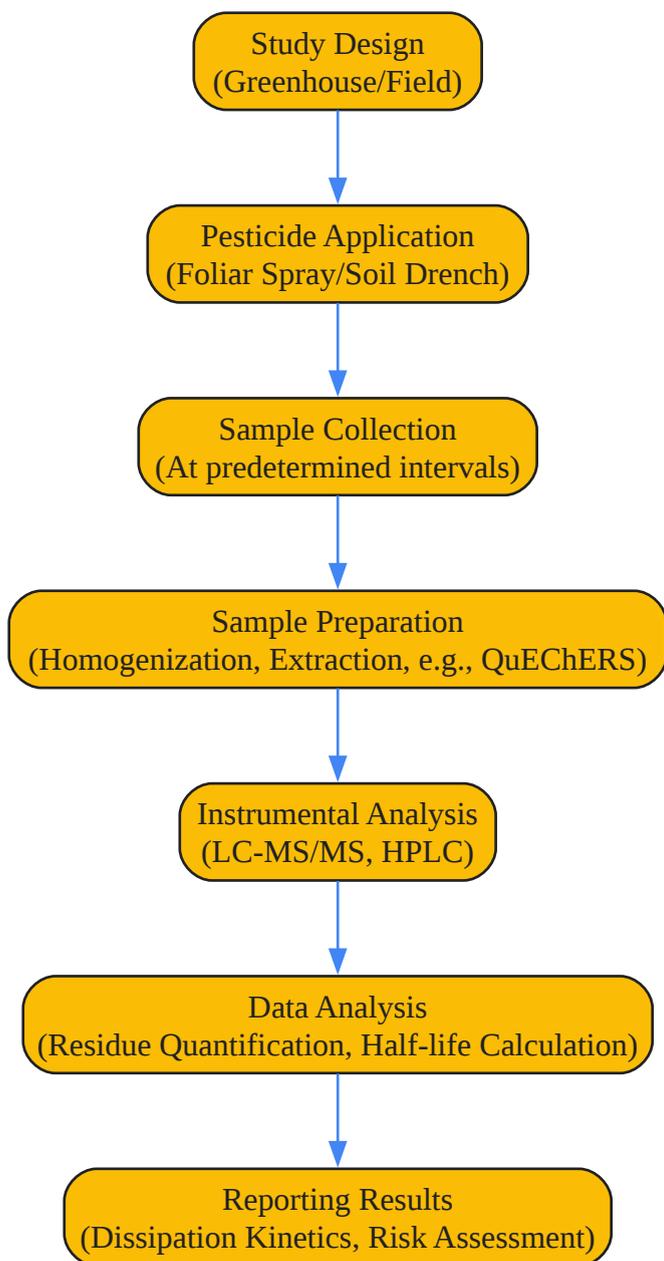
- **Sample Preparation:** An optimized protocol used **ethyl acetate** as the extraction solvent. Cleaned durian leaf tissue (0.5 g) was extracted with 5 mL of ethyl acetate. The method included a step to clean the leaf surface before extraction to remove surface residue. The extract was then re-dissolved in 100% acetonitrile without further clean-up [5] [6].
- **Analysis:** Detection was carried out using **High-Performance Liquid Chromatography (HPLC)** [5] [6].
- **Field Experiment:** Durian seedlings were treated with metalaxyl (4 g/L) via foliar spray. The dissipation pattern was monitored, and the half-life was calculated using a first-order kinetics equation [5] [6].

Study on Mandipropamid in Various Vegetables [2]

This research investigated the enantioselective degradation of **mandipropamid** in field conditions.

- **Sample Preparation & Analysis:** A chiral analytical method was developed for determination of **mandipropamid** enantiomers in vegetables using LC-MS/MS. The method was validated with acceptable accuracy (recovery: 73.8–106%) and precision (relative standard deviation: < 11%) [2].
- **Field Experiment:** Field trials were conducted on tomato, cucumber, Chinese cabbage, and cowpea. Residues were analyzed over time to determine the dissipation rate and half-life, noting that different enantiomers degraded at different rates in various crops [2].

The workflow for a typical residue dissipation study can be summarized as follows:



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Key Factors Influencing Degradation

The half-life of a fungicide is not a fixed value but is influenced by several factors, which explains the variation in the data:

- **Crop Type:** The plant species and plant part (fruit vs. leaf) significantly impact degradation. Squash leaves retain both fungicides longer than the fruit [1]. **Mandipropamid** also shows enantioselective

degradation, where one molecular form breaks down faster than the other, and this preference varies by crop [2].

- **Application Method:** Research on metalaxyl in durian found that **soil drenching** led to an eight times higher concentration in plants compared to **foliar spray** [5] [6].
- **Environmental Conditions:** Temperature, humidity, and sunlight can accelerate or slow down degradation processes [5] [6].
- **Formulation and pH:** The pH of the spray solution can affect the stability of the fungicide. A lower pH generally increases the half-life of the active ingredient, making it more persistent on the leaf surface [7].

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